

# Application Notes and Protocols: Dehydration of Adipamide to Adiponitrile

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## Compound of Interest

Compound Name: Adipamide

Cat. No.: B165785

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## Introduction

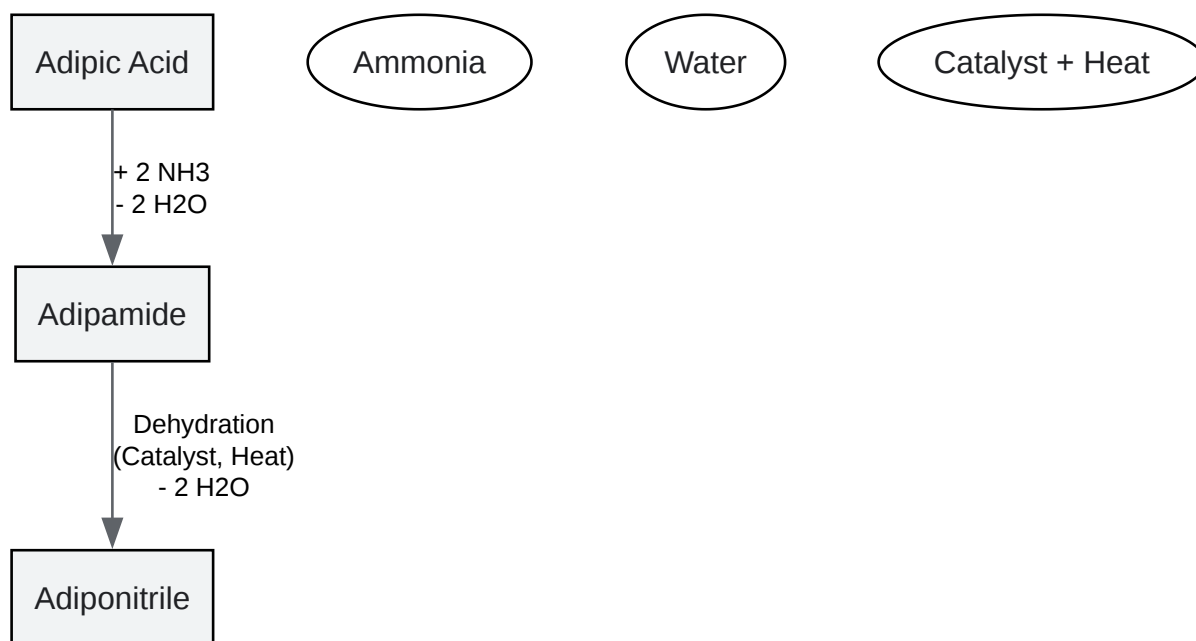
Adiponitrile ( $\text{NC}-(\text{CH}_2)_4\text{-CN}$ ) is a crucial chemical intermediate, primarily utilized in the industrial synthesis of hexamethylenediamine, a key monomer for the production of Nylon 6,6. While several large-scale industrial routes to adiponitrile exist, including the hydrocyanation of butadiene and the electrohydrodimerization of acrylonitrile, the dehydration of **adipamide** offers a viable pathway, particularly in laboratory and specialized synthesis settings.<sup>[1]</sup> This document provides detailed protocols for the chemical and biocatalytic dehydration of **adipamide** to adiponitrile, including reaction setup, purification, and analytical characterization.

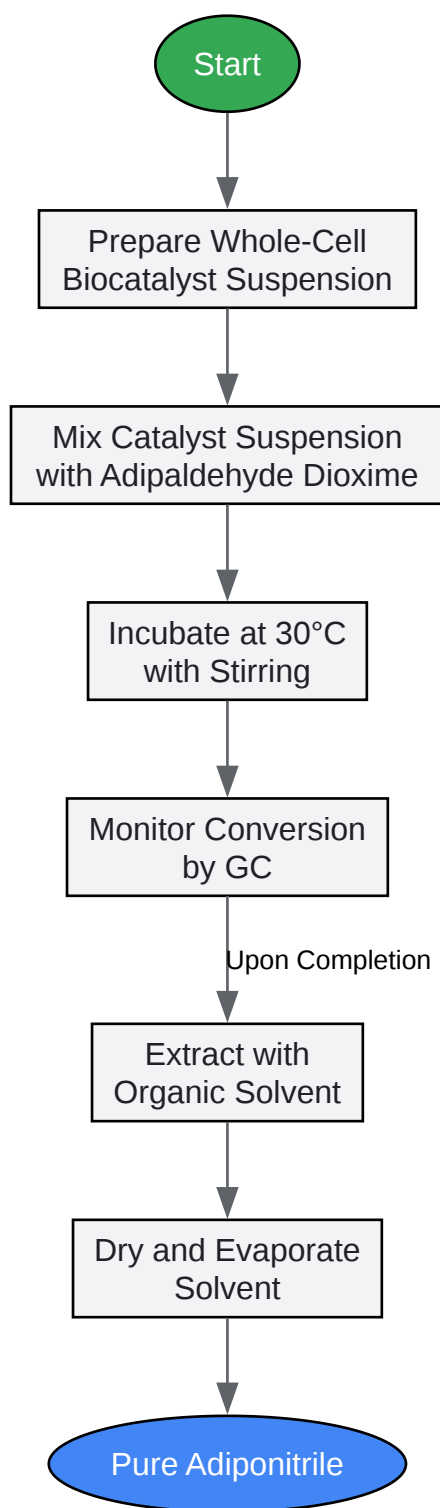
## Chemical Dehydration of Adipamide

The conversion of **adipamide** to adiponitrile involves the removal of two molecules of water, a reaction typically facilitated by a catalyst at elevated temperatures. Both liquid-phase and gas-phase processes have been developed for this transformation.

## Signaling Pathway and Logical Relationship

The chemical transformation follows a straightforward logical progression from the starting material, adipic acid, to the final product, adiponitrile, via the intermediate **adipamide**.





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## References

- 1. researchgate.net [researchgate.net]
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